

# Application Note: Scalable Synthesis of Ethyl 5-Hydroxypicolinate

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## Compound of Interest

Compound Name: *5-Hydroxypyridine-2-carboxylic acid ethyl ester*

CAS No.: 65275-12-9

Cat. No.: B1359301

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## Abstract

This application note details a robust, scalable protocol for the synthesis of Ethyl 5-hydroxypicolinate (CAS 65275-12-9), a critical pharmacophore intermediate used in the manufacturing of Avibactam (beta-lactamase inhibitor) and Desidustat (HIF-PH inhibitor). Unlike bench-scale methods that rely on chromatographic purification, this protocol utilizes a Thionyl Chloride (

) mediated esterification designed for kilogram-scale production. The process features a self-validating endpoint, integrated off-gas management, and a crystallization-based isolation strategy that ensures high purity (>98% HPLC) without the need for silica gel columns.

## Introduction & Strategic Route Selection

### The "Make vs. Buy" Decision

Ethyl 5-hydroxypicolinate is commercially available but often suffers from supply chain volatility and variable purity profiles (e.g., contamination with inorganic salts or hydrolyzed acid). For drug development programs requiring multi-kilogram quantities under GMP-like control, in-

house synthesis from 5-Hydroxypicolinic acid (CAS 15069-92-8) is the preferred strategy due to cost efficiency and quality assurance.

## Route Analysis

While Fischer esterification using sulfuric acid (

) is common, it generates water as a byproduct, creating an equilibrium that limits yield. We utilize Thionyl Chloride (

) for scale-up for three reasons:

- Irreversible Conversion:

reacts with the generated water and the alcohol to drive the equilibrium forward.

- Volatile Byproducts: The byproducts (

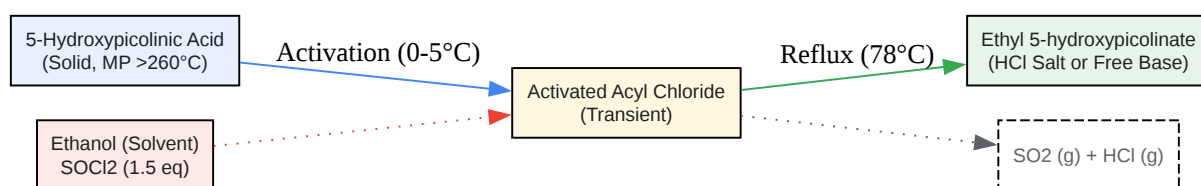
and

gases) are easily removed, simplifying workup.

- Activation: It transiently forms the acid chloride or activated ester species, accelerating kinetics.

## Reaction Scheme

The reaction proceeds via the activation of the carboxylic acid followed by nucleophilic attack by ethanol.



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Figure 1: Reaction pathway utilizing thionyl chloride activation.

## Process Safety & Engineering Controls (Critical)

| Hazard               | Control Measure                                                                                                                                  |
|----------------------|--------------------------------------------------------------------------------------------------------------------------------------------------|
| Thionyl Chloride ( ) | Highly corrosive; reacts violently with water.<br>Charge into a dry reactor under<br>. Use a dedicated addition funnel/header.                   |
| Exotherm Control     | The addition of<br>to Ethanol is exothermic. Active cooling (jacket temperature -10°C) is required to maintain batch temp <10°C during addition. |
| Off-Gas Evolution    | The reaction generates stoichiometric quantities of<br>and<br>. The reactor vent must be connected to a caustic scrubber (NaOH solution).        |
| Induction Period     | Ensure agitation is active before addition to prevent "pooling" of reagents and delayed thermal runaway.                                         |

## Detailed Experimental Protocol (Scale: 1.0 kg Input)

### Materials & Equipment

- Reactor: 20 L Glass-Lined Reactor (GLR) with reflux condenser, mechanical stirrer, and temperature probe.
- Scrubber: Two-stage scrubber (Water trap -> 10% NaOH).
- Reagents:
  - 5-Hydroxypicolinic acid (1.0 kg, 7.19 mol)
  - Ethanol, Absolute (10.0 L, 10 vol)

- Thionyl Chloride (1.28 kg, 10.78 mol, 1.5 eq)
- Sodium Bicarbonate (  
  
) (saturated aq. solution)

## Step-by-Step Procedure

### Phase 1: Activation & Addition

- Setup: Inert the reactor with Nitrogen (  
  
).[1][2] Connect the condenser vent to the scrubber system.
- Solvent Charge: Charge Ethanol (8.0 L) to the reactor. Start agitation (150-200 RPM).
- Cooling: Cool the ethanol to 0–5°C.
- Reagent Addition (Critical): Add Thionyl Chloride (  
  
) dropwise via addition funnel over 60–90 minutes.
  - Control: Maintain internal temperature < 15°C.[3]
  - Observation: Evolution of HCl gas will begin. Ensure scrubber flow is active.
- Substrate Charge: Add 5-Hydroxypicolinic acid (1.0 kg) as a solid in portions (or as a slurry in the remaining 2.0 L Ethanol).
  - Note: The starting material is sparingly soluble but will dissolve as the reaction proceeds.

### Phase 2: Reaction (Esterification)

- Heating: Slowly ramp the jacket temperature to heat the batch to Reflux (~78–80°C).
- Hold: Maintain reflux for 12–16 hours.
  - Endpoint: Monitor by HPLC. Target: < 1.0% Area of Starting Material (SM).
  - Self-Validation: Gas evolution (  
  
)

) should cease near completion.

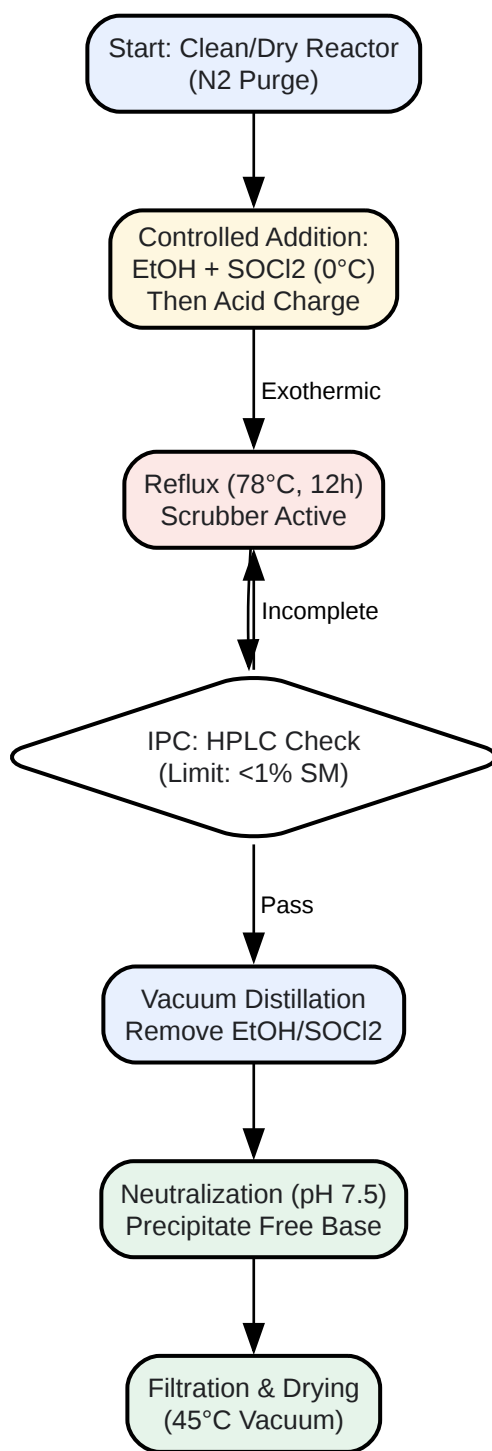
## Phase 3: Work-up & Isolation

- Distillation: Switch condenser to distillation mode. Distill off approximately 70-80% of the Ethanol under reduced pressure (400–600 mbar, 50°C) to remove excess and HCl.
  - Safety: The distillate contains HCl/SOCl<sub>2</sub>; dispose of as halogenated waste.
- Quench: Cool the concentrated residue to 20°C.
- Neutralization: Slowly add Saturated solution (approx. 5–8 L) to adjust pH to 7.5 – 8.0.
  - Caution: Vigorous foaming ( evolution). Add slowly.
  - Phase Change: The product (free base) will precipitate as a solid.
- Crystallization: Cool the slurry to 0–5°C and age for 2 hours to maximize yield.
- Filtration: Filter the solid using a Nutsche filter or centrifuge.
- Wash: Wash the cake with Cold Water (2 x 1.0 L) to remove inorganic salts.
- Drying: Dry in a vacuum oven at 45–50°C for 12 hours.

## Expected Results

- Yield: 85 – 92% (Theoretical: ~1.2 kg)
- Appearance: Off-white to pale yellow crystalline solid.
- Purity (HPLC): > 98.5% (a/a).

## Process Flow Diagram (Scale-Up Logic)



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Figure 2: Unit operation workflow for the kilogram-scale synthesis.

## Analytical Control Strategy

## HPLC Method Parameters

To distinguish the polar acid starting material from the less polar ester product, a Reverse Phase method is required.

| Parameter       | Setting                                                            |
|-----------------|--------------------------------------------------------------------|
| Column          | C18 (e.g., Agilent Zorbax Eclipse Plus), 150 x 4.6 mm, 3.5 $\mu$ m |
| Mobile Phase A  | 0.1% Phosphoric Acid in Water                                      |
| Mobile Phase B  | Acetonitrile                                                       |
| Gradient        | 5% B to 90% B over 15 min                                          |
| Flow Rate       | 1.0 mL/min                                                         |
| Detection       | UV at 254 nm (Pyridine ring absorption)                            |
| Retention Times | 5-Hydroxypicolinic acid (~2.5 min); Ethyl Ester (~8.5 min)         |

## Critical Quality Attributes (CQA)

- Appearance: Off-white solid (Color indicates oxidation; pink/brown suggests phenol oxidation).
- Loss on Drying (LOD): < 0.5% w/w.
- Assay: > 98.0% w/w.

## Troubleshooting & Expertise

- Issue: Low Yield / Product Loss in Mother Liquor.
  - Cause: The ester has some water solubility.[\[4\]](#)
  - Fix: Ensure the pH during neutralization is strictly 7.5–8.0 (isoelectric point vicinity). If yield is low, saturate the aqueous layer with NaCl (salting out) and extract with Ethyl Acetate, though precipitation is preferred for purity.

- Issue: Dark Coloration.
  - Cause: Oxidation of the phenol moiety at high temperatures.
  - Fix: Ensure strict  
  
inertion. Add a pinch of antioxidant (e.g., Sodium Metabisulfite) during the workup if color persists.
- Issue: Incomplete Reaction.
  - Cause: Water ingress or insufficient  
  
.
  - Fix: Add 0.1 eq extra  
  
and reflux for 2 more hours.

## References

- Avibactam Synthesis Route
  - Title: A New Synthetic Route to Avibactam: Lipase Catalytic Resolution and the Simultaneous Debenzylation/Sulf
  - Source: Organic Process Research & Development (ACS Publications).[5]
  - URL:[[Link](#)][5]
  - Relevance: Validates Ethyl 5-hydroxypicolinate as the starting material for Avibactam and describes its hydrogen
- Thionyl Chloride Esterification Protocol (General)
  - Title: Esterification of Carboxylic Acids with Alcohols; Chlorotrimethylsilane as a C
  - Source: Organic Syntheses, Coll.[1][6] Vol. 9, p.155 (1998).
  - URL:[[Link](#)]

- Relevance: Provides standard operating procedures for acid chloride mediated esterification
- Desidustat (HIF-PH Inhibitor)
  - Title: Discovery of Desidustat for the Treatment of Anemia in P
  - Source: Journal of Medicinal Chemistry.
  - URL:[[Link](#)]
  - Relevance: Establishes the downstream pharmaceutical application of the 5-hydroxypicolinate
- Safety Data Sheet (SDS)

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## Sources

- [1. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [2. CN113105319A - Preparation method of biphenyl acid - Google Patents \[patents.google.com\]](#)
- [3. Ethyl 5-\(hydroxymethyl\)picolinate \[myskinrecipes.com\]](#)
- [4. ethyl 5-hydroxydecanoate, 75587-06-3 \[thegoodscentscompany.com\]](#)
- [5. pubs.acs.org \[pubs.acs.org\]](#)
- [6. dspace.mit.edu \[dspace.mit.edu\]](#)
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